

# Technical Support Center: Handling Carbonyl Fluoride in Experimental Setups

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## Compound of Interest

Compound Name: Carbonyl fluoride

Cat. No.: B1217172

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This technical support center provides guidance for researchers, scientists, and drug development professionals on selecting compatible materials for experimental setups involving **carbonyl fluoride** ( $\text{COF}_2$ ). **Carbonyl fluoride** is a highly reactive and toxic gas, and improper material selection can lead to equipment failure, experimental inaccuracies, and serious safety hazards.

## Frequently Asked Questions (FAQs)

Q1: What are the primary safety concerns when working with **carbonyl fluoride**?

A1: **Carbonyl fluoride** is highly toxic and corrosive.<sup>[1][2]</sup> The main hazards are:

- Toxicity: It is toxic upon inhalation.<sup>[1]</sup>
- Corrosivity: It reacts with moisture to form hydrofluoric acid (HF), which is highly corrosive to many materials and can cause severe burns.<sup>[3]</sup>
- Reactivity: It is highly reactive and can react violently with water, bases, and certain metals.<sup>[2]</sup>
- Thermal Decomposition: At temperatures between 450-490°C, it decomposes into toxic gases, including carbon monoxide and fluorine.<sup>[1][2]</sup>

Q2: What happens if **carbonyl fluoride** comes into contact with water or moisture?

A2: **Carbonyl fluoride** readily hydrolyzes in the presence of water to form carbon dioxide and highly corrosive hydrogen fluoride (HF).[3] This reaction is a major concern in experimental setups, as even trace amounts of moisture can lead to the formation of HF and subsequent corrosion of incompatible materials.

Q3: Are there any common laboratory materials that should be strictly avoided with **carbonyl fluoride**?

A3: Yes. Due to its high reactivity, the following materials should be avoided:

- Water and aqueous solutions: Reacts to form hydrofluoric acid.[3]
- Bases and alkalis: Reacts vigorously.
- Glass: While borosilicate glass may offer some resistance to dry gas at low temperatures, the presence of even trace moisture will lead to the formation of HF, which attacks silica.
- Most elastomers (rubbers): Many common elastomers will degrade upon contact with **carbonyl fluoride** or its hydrolysis products. Specific fluoroelastomers may be suitable under certain conditions, but compatibility must be verified.
- Reactive metals: Metals that are readily attacked by acids should be avoided.

Q4: Can I use stainless steel with **carbonyl fluoride**?

A4: The compatibility of stainless steel with **carbonyl fluoride** depends on the specific grade, temperature, and the presence of moisture. In dry conditions, some grades of stainless steel, particularly those with high nickel and chromium content (e.g., 316L), may exhibit some resistance by forming a passivating fluoride layer.[4] However, in the presence of moisture, the formation of hydrofluoric acid can lead to corrosion.[4][5] For high-temperature applications or in systems where moisture cannot be strictly excluded, more resistant materials like nickel alloys are recommended.

Q5: What are the recommended materials for handling dry **carbonyl fluoride**?

A5: For handling dry **carbonyl fluoride**, the following materials are generally recommended:

- Metals: Nickel and its alloys, such as Monel, are preferred due to their excellent resistance to fluorine and hydrogen fluoride.[\[6\]](#)[\[7\]](#)
- Plastics: Fluoropolymers such as Polytetrafluoroethylene (PTFE), Perfluoroalkoxy (PFA), and Fluorinated Ethylene Propylene (FEP) are highly resistant to **carbonyl fluoride** and are suitable for use as liners, tubing, and seals.[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected corrosion or etching of metal components.	Presence of moisture in the system leading to the formation of hydrofluoric acid.	1. Ensure all components are thoroughly dried and purged with an inert gas (e.g., Nitrogen, Argon) before introducing carbonyl fluoride. 2. Use a moisture trap in the gas line. 3. Switch to a more corrosion-resistant material such as Monel or a high-nickel alloy.
Degradation or swelling of elastomeric seals (O-rings, gaskets).	Incompatibility of the elastomer with carbonyl fluoride.	1. Replace with seals made from a compatible fluoropolymer like PTFE or a perfluoroelastomer (FFKM) such as Kalrez®. 2. Consult chemical compatibility charts and verify the suitability of the chosen elastomer for fluorine and HF service.
Discoloration or clouding of transparent components (e.g., sight glasses).	Chemical attack on the material (e.g., glass, polycarbonate).	1. Replace with components made from sapphire or a transparent fluoropolymer. 2. If visual inspection is not critical, replace with a compatible metal component.
Leakage from fittings or connections.	Corrosion of threads or sealing surfaces. Degradation of sealing materials.	1. Inspect all fittings for signs of corrosion. 2. Ensure that all wetted parts of the fittings are made of compatible materials. 3. Use thread sealants that are compatible with carbonyl fluoride (e.g., PTFE tape).

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Sudden pressure increase in a closed system.	Uncontrolled reaction or decomposition of carbonyl fluoride.	1. IMMEDIATELY and SAFELY vent the system to a suitable scrubber or exhaust. 2. Investigate for potential sources of contamination (e.g., moisture, incompatible chemicals) or excessive temperature.
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## Material Compatibility Data

Direct quantitative corrosion data for **carbonyl fluoride** is not readily available in published literature. The following table provides a qualitative summary of material compatibility based on resistance to **carbonyl fluoride**, its hydrolysis product (hydrogen fluoride), and elemental fluorine. Users must conduct their own tests under their specific experimental conditions to ensure material compatibility.

Material Category	Specific Material	Compatibility with Dry COF <sub>2</sub>	Compatibility with Wet COF <sub>2</sub> (HF)	Notes
Metals	Stainless Steel (304, 316)	Fair to Good (Dry Gas)	Poor to Fair	Susceptible to pitting and crevice corrosion in the presence of moisture. <a href="#">[4]</a> <a href="#">[5]</a>
Nickel Alloys (Monel, Inconel)	Excellent	Good to Excellent	Generally the preferred metallic materials for handling fluorine and HF. <a href="#">[6]</a> <a href="#">[7]</a>	
Aluminum	Good (forms a passivating fluoride layer)	Fair	The protective fluoride layer can be compromised by impurities.	
Copper	Good (forms a passivating fluoride layer)	Fair	Similar to aluminum, relies on a protective surface layer.	
Plastics	PTFE, PFA, FEP	Excellent	Excellent	Highly resistant to a wide range of corrosive chemicals. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Polyvinylidene fluoride (PVDF)	Good	Good	Good chemical resistance, but may have lower temperature limits than PTFE/PFA.	
Polyethylene (PE),	Poor	Poor	Not recommended	

Polypropylene (PP)			for use with carbonyl fluoride.	
Elastomers	Perfluoroelastomers (FFKM, e.g., Kalrez®)	Excellent	Excellent	Offers the best chemical resistance among elastomers.
Fluoroelastomers (FKM, e.g., Viton®)	Fair to Good	Fair	Compatibility can vary significantly between different FKM grades. Testing is essential.	
Nitrile (Buna-N), EPDM	Poor	Poor	Not recommended for use with carbonyl fluoride.	
Other Materials	Glass (Borosilicate)	Poor (with any moisture)	Poor	Attacked by hydrogen fluoride.
Sapphire	Good	Good	Offers good chemical resistance and transparency.	

## Experimental Protocols

### Protocol for Material Compatibility Testing (Gravimetric Analysis)

This protocol is based on ASTM G31, "Standard Practice for Laboratory Immersion Corrosion Testing of Metals," and can be adapted for testing in a gaseous environment.

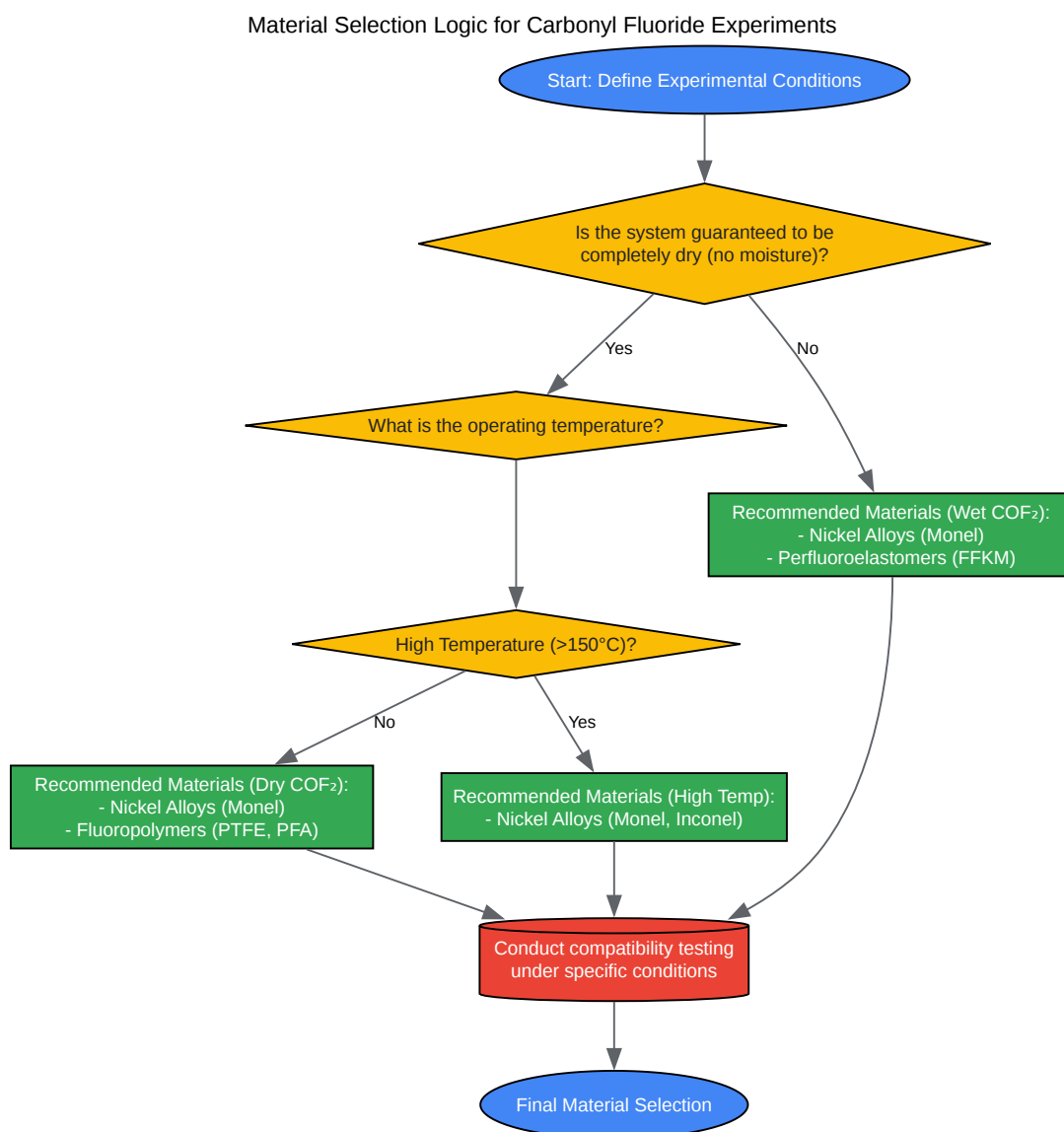
- Specimen Preparation:
  - Prepare triplicate specimens of each material to be tested.

- Machine specimens to a standard size (e.g., 50 mm x 25 mm x 2 mm).
- Clean the specimens thoroughly with a non-reactive solvent (e.g., acetone, isopropanol) and dry them completely.
- Measure the dimensions of each specimen to three decimal places.
- Weigh each specimen to the nearest 0.1 mg.
- Experimental Setup:
  - The test chamber must be constructed of a material known to be inert to **carbonyl fluoride** (e.g., a nickel alloy or a PFA-lined vessel).
  - The system must be designed to safely handle a toxic and corrosive gas, including a proper ventilation and scrubbing system for the exhaust gas.
  - The system should allow for precise control of temperature, pressure, and gas composition.
- Test Procedure:
  - Place the prepared specimens in the test chamber, ensuring they are electrically isolated from each other.
  - Evacuate the chamber and purge with a dry, inert gas (e.g., nitrogen) to remove all traces of air and moisture.
  - Introduce **carbonyl fluoride** gas to the desired concentration and pressure.
  - Maintain the system at the desired temperature for the duration of the test (e.g., 100 hours).
  - Continuously monitor the system for any signs of leakage or unexpected reactions.
- Post-Test Analysis:



- At the end of the test period, safely purge the chamber with an inert gas to remove all **carbonyl fluoride**.
- Carefully remove the specimens from the chamber.
- Visually inspect and photograph each specimen, noting any changes in appearance (e.g., discoloration, pitting).
- Clean the specimens according to a standard procedure to remove any corrosion products without removing the base material.
- Dry and re-weigh the specimens to the nearest 0.1 mg.
- Data Analysis:
  - Calculate the mass loss for each specimen.
  - Calculate the corrosion rate using the following formula: Corrosion Rate (mm/year) =  $(K \times W) / (A \times T \times D)$  Where:
    - $K = \text{a constant } (8.76 \times 10^4)$
    - $W = \text{mass loss in grams}$
    - $A = \text{surface area in cm}^2$
    - $T = \text{exposure time in hours}$
    - $D = \text{density of the material in g/cm}^3$

## Visualization



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**Caption:** Decision workflow for selecting materials compatible with **carbonyl fluoride**.

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